

Tecloftalam: A Technical Guide to Synthesis, Characterization, and Mechanism of Action

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Compound of Interest

Compound Name: Tecloftalam

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Abstract

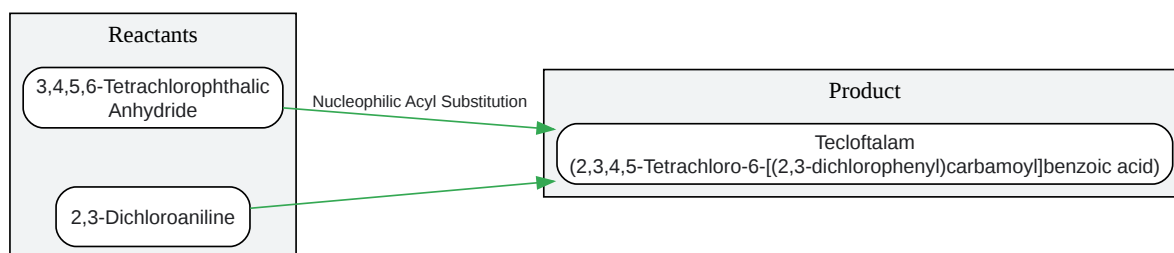
Tecloftalam (2,3,4,5-tetrachloro-6-[(2,3-dichlorophenyl)carbamoyl]benzoic acid) is a synthetic compound primarily recognized for its application as an agrochemical fungicide and bactericide.[1][2][3][4] It is particularly effective against bacterial leaf blight in rice, a disease caused by the pathogen *Xanthomonas oryzae*. [2][4] This technical guide provides a comprehensive overview of the synthesis, physicochemical characterization, and purported mechanism of action of **Tecloftalam**, tailored for professionals in chemical research and drug development. All quantitative data are presented in structured tables, and key processes are visualized through detailed diagrams.

Synthesis of Tecloftalam

The synthesis of **Tecloftalam** is predicated on the nucleophilic acyl substitution reaction between 3,4,5,6-tetrachlorophthalic anhydride and 2,3-dichloroaniline. This reaction yields the corresponding phthalamic acid, which is **Tecloftalam**. While specific, detailed industrial synthesis protocols are proprietary, a plausible and chemically sound laboratory-scale synthesis is outlined below, based on established principles of organic chemistry.

Proposed Synthetic Pathway

The reaction involves the nucleophilic attack of the amino group of 2,3-dichloroaniline on one of the carbonyl carbons of 3,4,5,6-tetrachlorophthalic anhydride, leading to the opening of the anhydride ring to form the amic acid, **Tecloftalam**.



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Caption: Proposed synthesis of **Tecloftalam**.

Experimental Protocol

This protocol is a general guideline based on the reaction of anhydrides with amines to form amides.

Materials:

- 3,4,5,6-Tetrachlorophthalic anhydride
- 2,3-Dichloroaniline
- Glacial Acetic Acid (Solvent)
- Hydrochloric Acid (for work-up)
- Deionized Water
- Ethanol (for recrystallization)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 3,4,5,6-tetrachlorophthalic anhydride (1.0 eq.) in a minimal amount of warm glacial acetic acid.
- **Addition of Amine:** To this solution, add 2,3-dichloroaniline (1.0 eq.) portion-wise while stirring. An exothermic reaction may be observed.
- **Reaction Conditions:** Heat the reaction mixture to reflux (approximately 118 °C for acetic acid) and maintain for 2-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** After the reaction is complete, allow the mixture to cool to room temperature. Slowly pour the reaction mixture into a beaker of cold deionized water, which should precipitate the crude **Tecloftalam**.
- **Isolation:** Collect the precipitate by vacuum filtration and wash with copious amounts of deionized water to remove acetic acid and any unreacted starting materials. A final wash with dilute hydrochloric acid can be performed to ensure the removal of any unreacted aniline.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent, such as ethanol or an ethanol/water mixture, to yield pure **Tecloftalam** as a crystalline solid.
- **Drying:** Dry the purified product in a vacuum oven at a moderate temperature (e.g., 60-70 °C) to a constant weight.

Characterization of Tecloftalam

The identity and purity of the synthesized **Tecloftalam** should be confirmed through various analytical techniques. Below is a summary of its known physicochemical properties.

Physicochemical Properties

Property	Value	Reference(s)
IUPAC Name	2,3,4,5-tetrachloro-6-[(2,3-dichlorophenyl)carbamoyl]benzoic acid	[1]
Synonyms	Shiragen, N-(2,3-Dichlorophenyl)-3,4,5,6-tetrachlorophthalamic acid	[1]
CAS Number	76280-91-6	[1][4]
Molecular Formula	C ₁₄ H ₅ Cl ₆ NO ₃	[2][4]
Molecular Weight	447.91 g/mol	[1][2]
Appearance	White crystalline powder / Colourless	[2][4]
Melting Point	198.5 °C	[4]
Boiling Point	525.7 ± 50.0 °C at 760 mmHg	[4]
Density	1.8 ± 0.1 g/cm ³	[4]
Water Solubility	3.13e-05 M	[4]
XLogP3	5.8	[1]

Spectroscopic Data

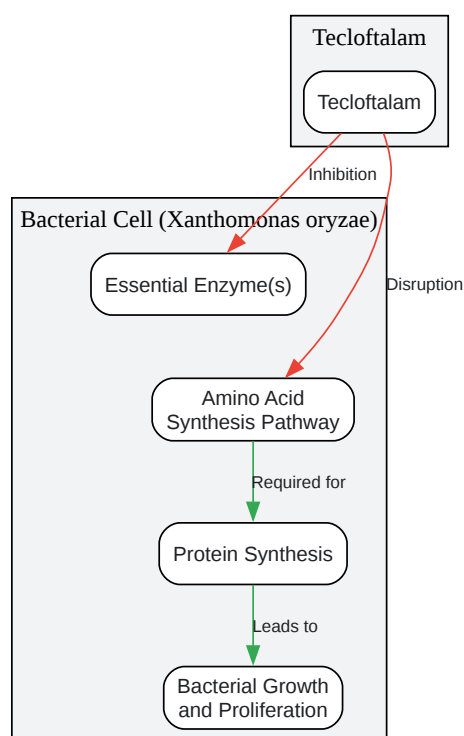
Detailed experimental spectroscopic data such as ¹H NMR, ¹³C NMR, IR, and Mass Spectrometry for **Tecloftalam** are not readily available in the public domain. However, based on its structure, the following characteristic signals would be expected:

- ¹H NMR: Aromatic protons from the dichlorophenyl ring, an amide proton (N-H), and a carboxylic acid proton (O-H). The latter two may be broad and their chemical shifts can be concentration and solvent-dependent.
- ¹³C NMR: Carbon signals corresponding to the two aromatic rings, the amide carbonyl, and the carboxylic acid carbonyl.

- IR Spectroscopy: Characteristic absorption bands for N-H stretching (amide), O-H stretching (carboxylic acid), C=O stretching (amide and carboxylic acid), and C-Cl stretching.
- Mass Spectrometry: The molecular ion peak ($[M]^+$) and characteristic fragmentation patterns corresponding to the loss of functional groups.

Mechanism of Action

The precise molecular mechanism of action of **Tecloftalam** is not fully elucidated in publicly available literature. However, it is generally understood to function by inhibiting bacterial growth and metabolism.[5] One of its modes of action is described as the disruption of amino acid synthesis, which is crucial for bacterial proliferation.[5] As a phthalamic acid fungicide, it may also interfere with essential enzyme functions within the pathogen.



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Caption: Postulated mechanism of action of **Tecloftalam**.

The diagram above illustrates the proposed inhibitory effects of **Tecloftalam** on key metabolic processes within the bacterial cell, ultimately leading to the cessation of growth and

proliferation. Further research is required to identify the specific molecular targets and signaling pathways affected by this compound.

Conclusion

Tecloftalam remains a relevant compound in the field of agrochemicals. This guide provides a foundational understanding of its synthesis, chemical and physical properties, and a general overview of its biological activity. The provided synthetic protocol offers a viable route for laboratory-scale preparation, which can be further optimized. While the precise mechanism of action requires more in-depth investigation, the current understanding points towards the disruption of fundamental metabolic pathways in target pathogens. This document serves as a valuable resource for researchers and professionals engaged in the development of new agrochemicals and related chemical entities.

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